Application Note: Analytical Characterization of 2,3'-Dichloro-2,2-difluoroacetophenone

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Compound of Interest

Compound Name:	*2,3'-Dichloro-2,2-difluoroacetophenone*
Cat. No.:	*B8442601*

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Introduction & Compound Profile

2,3'-Dichloro-2,2-difluoroacetophenone (Systematic Name: 1-(3-chlorophenyl)-2-chloro-2,2-difluoroethan-1-one) is a specialized halogenated aromatic ketone. It serves as a critical intermediate in the synthesis of agrochemicals and pharmaceuticals, particularly as a lipophilic building block for difluoromethylated bio-isosteres.

Its structure combines an electron-deficient aromatic ring with a highly reactive

-halo-

-difluoro ketone moiety. This unique architecture presents specific analytical challenges, including volatility, moisture sensitivity, and distinct isotopic fragmentation patterns.

Physicochemical Profile

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Property	Value (Predicted/Typical)	Relevance to Analysis
Formula		Basis for MS interpretation.[1]
Molecular Weight	224.98 g/mol	Target mass for LC/GC-MS.
Boiling Point	~210–220 °C (760 mmHg)	Suitable for GC analysis.
Solubility	Soluble in MeOH, ACN, DCM; Low in Water	Use organic diluents; avoid aqueous storage.
Reactivity	Lachrymator, Electrophile	Handle in fume hood. Moisture sensitive (haloform-type cleavage).

Analytical Strategy Overview

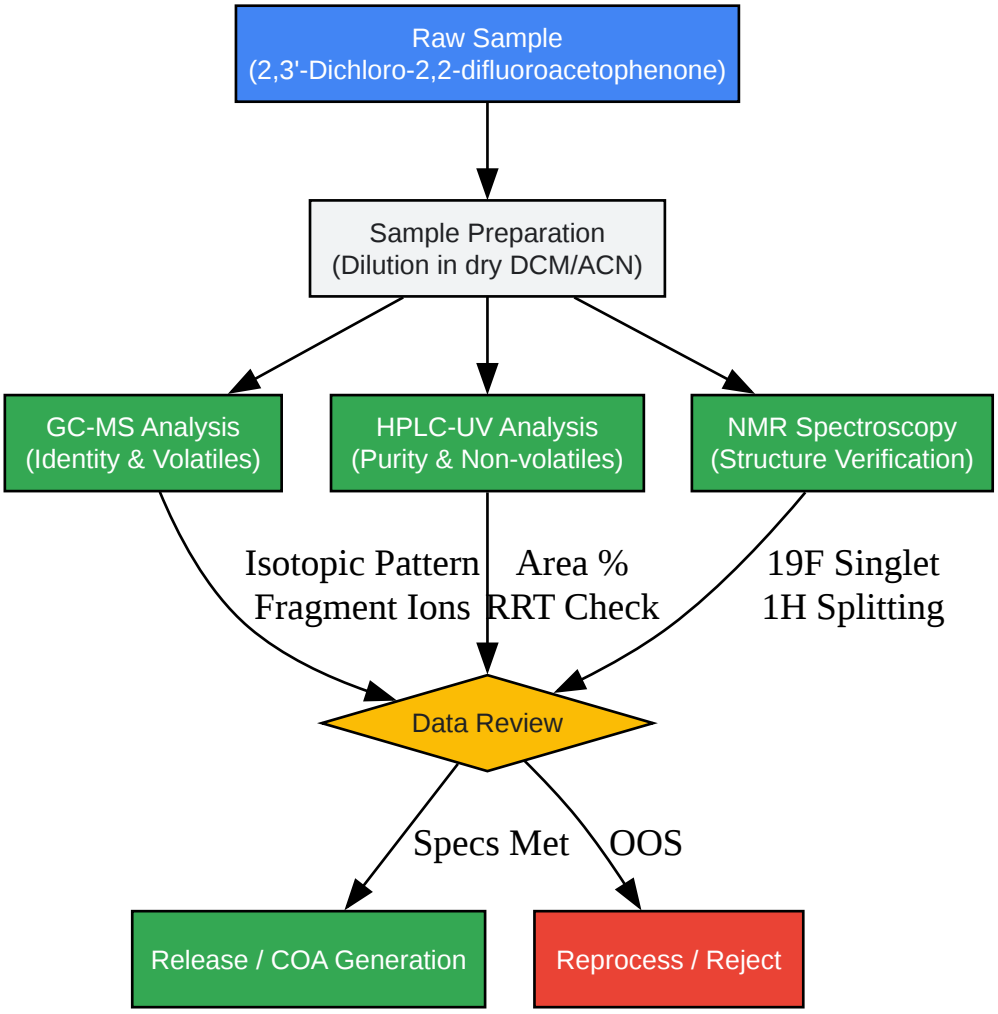
The characterization pipeline utilizes a "Triangulation Approach" to ensure structural integrity and purity:

- GC-MS (EI): Primary method for identification and volatile impurity profiling.
- HPLC-UV/PDA: Quantitation of non-volatile impurities and stability monitoring.
- NMR (

  ): Definitive structural validation and isomeric purity.

Workflow Diagram

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Figure 1: Integrated analytical workflow for characterization and release testing.

Protocol 1: High-Resolution GC-MS (Identity)

Gas Chromatography-Mass Spectrometry (GC-MS) is the preferred method for identity confirmation due to the compound's volatility and the diagnostic isotope patterns of chlorine.

Instrument Parameters

- System: Agilent 7890/5977 or equivalent.
- Column: DB-5ms UI (30 m × 0.25 mm × 0.25 µm).
- Carrier Gas: Helium @ 1.2 mL/min (Constant Flow).

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- Inlet: Split (50:1), 250 °C.
- Oven Program:
  - Hold 50 °C for 2 min.
  - Ramp 15 °C/min to 280 °C.
  - Hold 5 min.
- MS Source/Quad: 230 °C / 150 °C.
- Scan Range: 40–400 amu.

Data Interpretation Guidelines

The mass spectrum will exhibit a characteristic "Double Chlorine" isotope pattern (M, M+2, M+4).

Ion Fragment	m/z (approx)	Pattern	Structural Origin
Molecular Ion	224, 226, 228	9 : 6 : 1	Parent molecule (vs mixed vs).
Benzoyl Cation	139, 141	3 : 1	Loss of group (-cleavage). Diagnostic for the ring substitution.
Difluorochloromethyl	85, 87	3 : 1	fragment.
Phenyl Cation	111, 113	3 : 1	.

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Critical QC Check: The absence of m/z 139 (benzoyl fragment) suggests degradation of the ketone linkage.

Protocol 2: HPLC-UV (Purity & Stability)

While GC is excellent for volatiles, HPLC is required to detect non-volatile degradation products (e.g., carboxylic acids from hydrolysis).

Method Parameters

- Column: C18 Reverse Phase (e.g., Zorbax Eclipse Plus, 150 × 4.6 mm, 3.5 µm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile (ACN).
- Gradient:
  - 0–2 min: 10% B (Isocratic)
  - 2–15 min: 10%

    90% B
  - 15–20 min: 90% B (Wash)
- Flow Rate: 1.0 mL/min.
- Detection: PDA @ 254 nm (primary) and 210 nm.
- Diluent: 50:50 ACN:Water (Prepare fresh to avoid hydrolysis).

Impurity Profiling

- Main Peak: Elutes at high organic % due to lipophilic

  and Cl-aromatic groups.
- Impurity A (Hydrolysis):3-chlorobenzoic acid. Elutes early (acidic, polar).

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- Impurity B (De-chlorination):3'-chloro-2,2-difluoroacetophenone. Elutes just before the main peak.

Protocol 3: NMR Spectroscopy (Structural Validation)

Nuclear Magnetic Resonance provides the definitive proof of the halogen positions.

Sample Preparation[2][3][4][5][6][7][8]

- Solvent:

  (Chloroform-d).

- Concentration: ~10 mg/0.6 mL.

Expected Signals[3][6]

1.

NMR (Decoupled)

- Signal: Singlet (s).
- Shift:

  to

  ppm.

- Logic: The fluorine atoms are chemically equivalent and have no direct proton neighbors (

  ), resulting in a singlet. If coupled to

  satellites,

  Hz.

2.

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NMR

- Region: 7.4 – 8.1 ppm (Aromatic region only).
- Pattern (3-substituted ring):
  - ppm (t,

    Hz): H2' (between C=O and Cl).
  - ppm (dt): H6' (ortho to C=O).
  - ppm (dt): H4' (ortho to Cl).
  - ppm (t): H5' (meta to both).
- Validation: Integration must equal 4 protons. Any aliphatic protons (0–5 ppm) indicate solvent or impurities.

3.

NMR

- Carbonyl Carbon:

  ppm (Triplet,

  Hz).
- Alpha Carbon (

  ):

  ppm (Triplet,

  Hz).

Safety & Handling (HSE)

WARNING:

-Haloacetophenones are potent lachrymators (tear gas agents).

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- Engineering Controls: All weighing and solution preparation must occur inside a certified chemical fume hood.
- PPE: Double nitrile gloves, safety goggles, and lab coat.
- Deactivation: Spills should be treated with dilute ammonia or sodium bicarbonate solution to hydrolyze the lachrymatory functionality before disposal.

References

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Sources

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